

How to dissolve Nampt activator-3 in DMSO and PEG300

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Compound of Interest

Compound Name: *Nampt activator-3*

Cat. No.: *B12393126*

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Technical Support Center: Nampt Activator-3

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Nampt activator-3**. The information below is designed to address specific issues that may be encountered during experimental procedures involving the dissolution of this compound in DMSO and PEG300.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initially dissolving **Nampt activator-3**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for creating a high-concentration stock solution of **Nampt activator-3**. It is highly soluble in DMSO, reaching concentrations of up to 100 mg/mL.^[1] It is crucial to use newly opened, anhydrous DMSO, as the compound is hygroscopic and the presence of water can significantly impact solubility.^[1]

Q2: I am observing precipitation when preparing my **Nampt activator-3** solution. What should I do?

A2: Precipitation can occur for a few reasons. First, ensure you are using anhydrous DMSO for your stock solution. If you are preparing a formulation with aqueous components, it is critical to follow the correct order of addition, as outlined in the experimental protocols. Adding aqueous solutions directly to the DMSO stock can cause the compound to crash out. Additionally, gentle

heating and/or ultrasonication are often necessary to fully dissolve the compound and maintain a clear solution, especially for in vivo formulations.^[1]

Q3: Can I prepare a working solution of **Nampt activator-3** in a mixture of DMSO and PEG300 for my experiment?

A3: Yes, a common formulation for in vivo studies involves a mixture of DMSO, PEG300, and other components like Tween-80 and saline. A typical protocol involves first preparing a concentrated stock in DMSO and then diluting it into a vehicle containing PEG300.^{[1][2]} This approach helps maintain the solubility of the compound in the final aqueous-based formulation.

Q4: What is a reliable protocol for preparing an in vivo formulation of **Nampt activator-3** using DMSO and PEG300?

A4: A widely used protocol involves creating a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. The process requires a specific order of addition to prevent precipitation. A detailed step-by-step methodology is provided in the Experimental Protocols section below.

Q5: How should I store my **Nampt activator-3** stock solution?

A5: Stock solutions of **Nampt activator-3** in DMSO should be stored at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Quantitative Data Summary

For easy reference, the following table summarizes the key quantitative data for dissolving **Nampt activator-3**.

Parameter	Value	Solvent/Vehicle	Notes
Solubility in DMSO	100 mg/mL (308.29 mM)	100% DMSO	Requires ultrasonication; use of newly opened, anhydrous DMSO is critical.
In Vivo Formulation Solubility	2.5 mg/mL (7.71 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	Requires ultrasonication to achieve a clear solution.
Alternative In Vivo Formulation	2 mg/mL	5% DMSO, 30% PEG300, 5% Tween 80, 60% Saline/PBS/ddH ₂ O	Example formulation for a 10 mg/kg dosage.

Experimental Protocols

Protocol 1: Preparation of a 25 mg/mL **Nampt Activator-3** Stock Solution in DMSO

- Weigh the desired amount of **Nampt activator-3** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 25 mg/mL.
- Vortex the tube briefly to mix.
- Place the tube in an ultrasonic water bath and sonicate until the solution is clear and all solid has dissolved.
- Store the stock solution at -20°C or -80°C.

Protocol 2: Preparation of a 2.5 mg/mL In Vivo Formulation

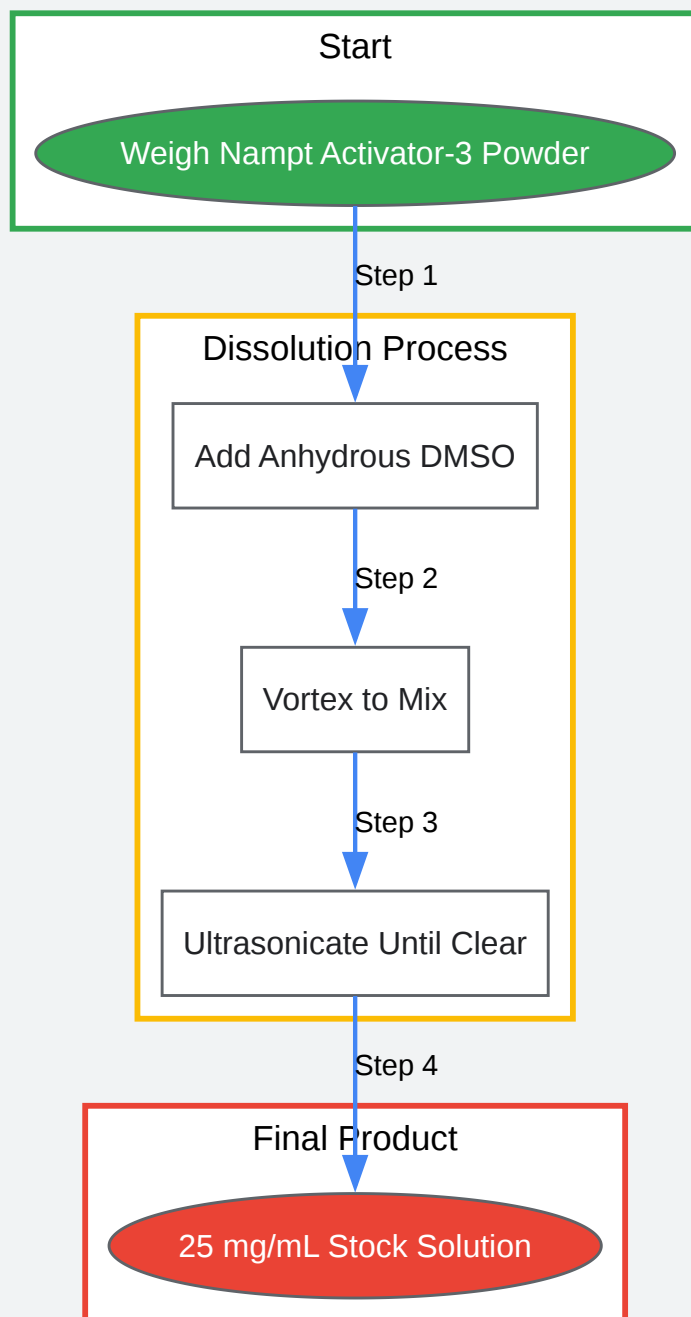
This protocol yields a final working solution with a vehicle composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.

- Prepare a 25 mg/mL stock solution of **Nampt activator-3** in DMSO as described in Protocol 1.
- To prepare 1 mL of the final working solution, begin with 400 μ L of PEG300 in a sterile tube.
- Add 100 μ L of the 25 mg/mL **Nampt activator-3** DMSO stock solution to the PEG300 and mix thoroughly until uniform.
- Add 50 μ L of Tween-80 to the mixture and mix until a clear solution is formed.
- Add 450 μ L of saline to the mixture and mix thoroughly.
- If any precipitation or cloudiness is observed, use an ultrasonic bath to clarify the solution.

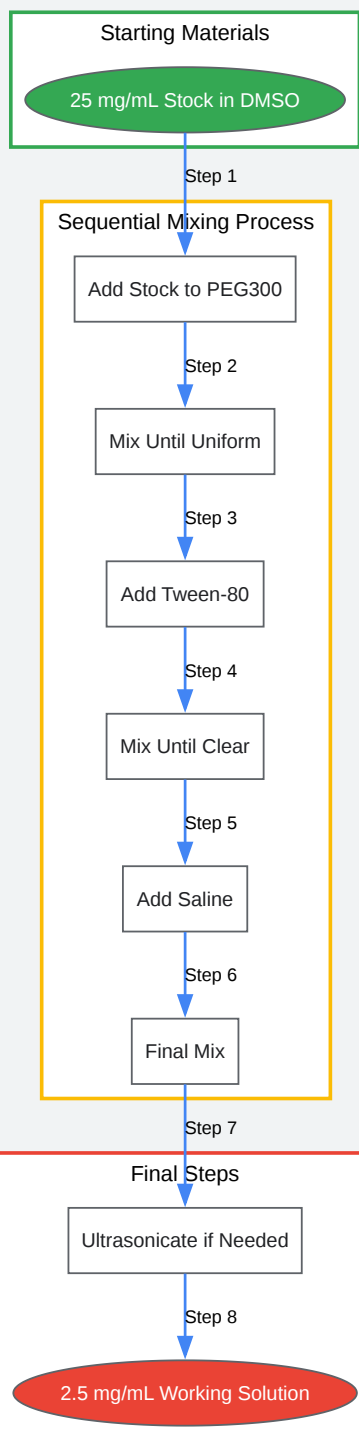
Visualized Workflows

The following diagrams illustrate the logical steps for preparing **Nampt activator-3** solutions.

Workflow for Preparing Nampt Activator-3 Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for Preparing **Nampt Activator-3** Stock Solution.

Workflow for In Vivo Formulation of Nampt Activator-3

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References

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- 2. Nampt activator-3 | TargetMol [targetmol.com]
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